

SAR-20347 stability storage conditions

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Compound Focus: SAR-20347

Cat. No.: S542453

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SAR-20347: Stability & Storage Guide

The table below summarizes the critical storage and handling parameters for **SAR-20347** to ensure its stability and performance in your experiments [1] [2].

Parameter	Solid Powder	In Solvent (DMSO)
Short-Term Storage	4°C for 2 years [2]	-20°C for 1 year [2]
Long-Term Storage	-20°C for 3 years [1]	-80°C for 2 years [2]
Thermal Stability	Stable at room temperature for 3 weeks during shipping [1]	--
Solubility	--	100 mg/mL in DMSO (224.80 mM) [2]
Appearance	Light yellow to yellow solid [2]	--

Troubleshooting Common Issues

Here are solutions to common problems researchers might encounter:

Problem	Possible Cause	Solution & Prevention
Low Solubility / Precipitation	Absorbed moisture from air; old DMSO.	Use freshly opened, dry DMSO . Gently warm and sonicate the solution [2].
Unexpectedly Low Activity	Compound degradation from improper storage.	Adhere to recommended storage temperatures. Aliquot the DMSO stock to avoid repeated freeze-thaw cycles [2].
Failed In Vivo Dosing	Precipitation in the formulation.	Prepare the vehicle fresh before use and ensure the solution is clear before adding the next solvent [1].

Experimental Protocols & Applications

In Vitro Cell-Based Assay (Example: Inhibition of IL-12 Signaling)

This protocol is adapted from methods used to characterize **SAR-20347** [3].

- **Cell Culture:** Maintain NK-92 cells in appropriate media as per ATCC recommendations.
- **Serum Restriction:** Before the assay, culture cells overnight in media with charcoal/dextran-stripped FBS to reduce background signaling.
- **Compound Treatment:** Plate cells and pre-incubate with varying concentrations of **SAR-20347** (e.g., 1 nM - 10 µM) for 20 minutes at 37°C and 5% CO₂.
- **Stimulation:** Stimulate the cells with IL-12 (e.g., 10 ng/mL) to activate the TYK2-dependent signaling pathway.
- **Analysis:** Measure the inhibition of STAT4 phosphorylation using a suitable method like MSD plates or Western blot, or quantify the reduction in IFN-γ production [3] [2].

In Vivo Administration (Example Formulation)

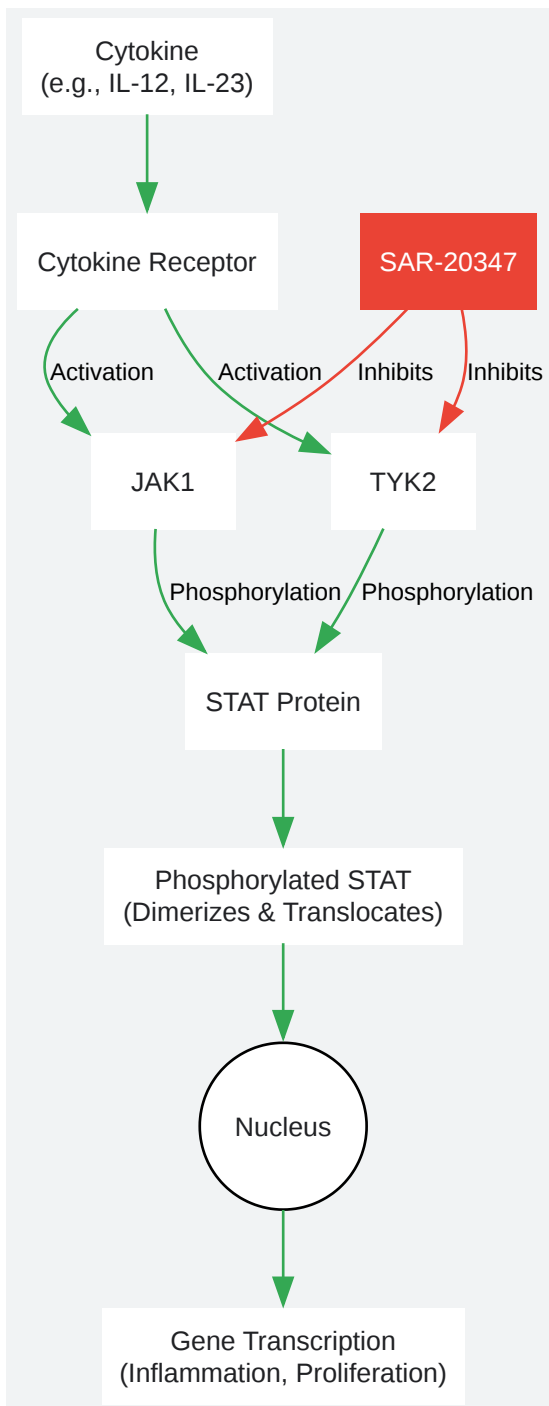
For animal studies, you can use the following validated formulation [1]:

- **Formulation:** 5% DMSO + 40% PEG300 + 5% Tween-80 + 50% ddH₂O.
- **Preparation:**
 - Dissolve **SAR-20347** in a small volume of DMSO as a master liquid.
 - Add PEG300 and mix evenly until clear.

- Add Tween-80 and mix again.
- Finally, add the remaining ddH₂O.
- **Dosage:** A study successfully used 60 mg/kg of **SAR-20347** to inhibit IFN- γ production in mice [2].

JAK-STAT Signaling Pathway & Mechanism of Action

SAR-20347 is a potent small-molecule inhibitor that primarily targets TYK2 and JAK1. It functions by blocking the cytokine-mediated activation of the JAK-STAT signaling pathway, which is aberrantly active in autoimmune diseases like psoriasis and certain cancers [3] [4]. The following diagram illustrates its mechanism.



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This diagram shows that **SAR-20347** exerts its effect by directly inhibiting the kinase activity of TYK2 and JAK1, preventing the downstream phosphorylation and activation of STAT proteins, and ultimately reducing the expression of pro-inflammatory genes [3].

Key Technical Details

- **Primary Targets:** TYK2 > JAK1 > JAK2 > JAK3. The inhibitor is most potent against TYK2 (IC₅₀ = 0.6 nM) [1] [2].
- **Key Citations:** For detailed original research, refer to the study demonstrating its efficacy in an imiquimod-induced psoriasis model [3].

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